

An In-depth Technical Guide to Myristoyl Tetrapeptide Ala-Ala-Pro-Val

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Compound of Interest

Compound Name: *Myristoyl tetrapeptide Ala-Ala-Pro-Val*

Cat. No.: *B15137364*

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Abstract

Myristoyl tetrapeptide Ala-Ala-Pro-Val is a synthetic lipopeptide that has garnered interest in the fields of dermatology and pharmacology. This guide provides a comprehensive overview of its physicochemical properties, biological activities, and the experimental methodologies used for its synthesis, purification, and characterization. The peptide's known functions include the stimulation of extracellular matrix (ECM) protein synthesis and the inhibition of matrix metalloproteinases (MMPs), suggesting its potential in anti-aging and tissue repair applications. Furthermore, the core tetrapeptide, Ala-Ala-Pro-Val, is a known inhibitor of human neutrophil elastase (HNE), implicating a role in modulating inflammatory processes. This document serves as a technical resource for researchers and professionals engaged in the study and development of therapeutic peptides.

Physicochemical Properties

The physicochemical properties of **Myristoyl tetrapeptide Ala-Ala-Pro-Val** are crucial for its formulation, delivery, and biological activity. The covalent attachment of a myristoyl group, a C14 saturated fatty acid, to the N-terminus of the Ala-Ala-Pro-Val tetrapeptide significantly increases its lipophilicity, which can enhance its penetration through biological membranes.

Table 1: Physicochemical Properties of **Myristoyl Tetrapeptide Ala-Ala-Pro-Val**

Property	Value	Source/Method
Chemical Name	N-Myristoyl-L-alanyl-L-alanyl-L-prolyl-L-valine	IUPAC Nomenclature
CAS Number	1616261-46-1	Chemical Abstracts Service
Molecular Formula	C29H52N4O6	Calculated
Molecular Weight	568.75 g/mol	Calculated
Calculated logP	3.2	Calculated (e.g., using Molinspiration)
Solubility	Limited solubility in aqueous buffers. Soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and N,N-Dimethylformamide (DMF).[1]	Inferred from related compounds
Stability	Stock solutions in organic solvents are stable for up to 3 months at -20°C. Hydrolysis of peptide bonds is a primary degradation pathway in aqueous solutions. Long-term storage at -80°C is recommended.	Inferred from related compounds

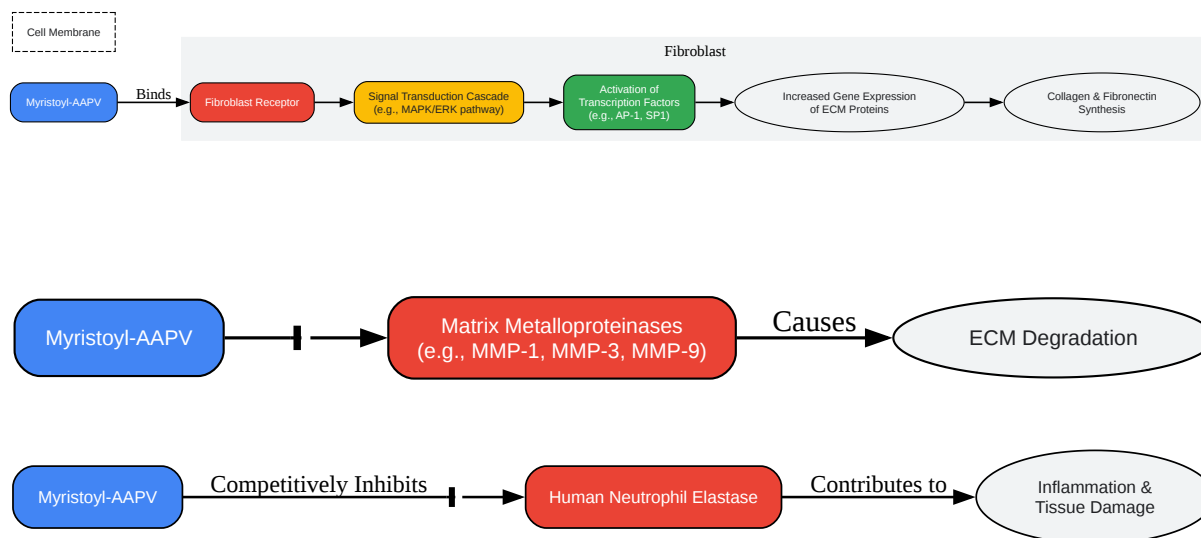
Biological Activity and Signaling Pathways

Myristoyl tetrapeptide Ala-Ala-Pro-Val exhibits a range of biological activities primarily related to skin health and inflammation modulation.

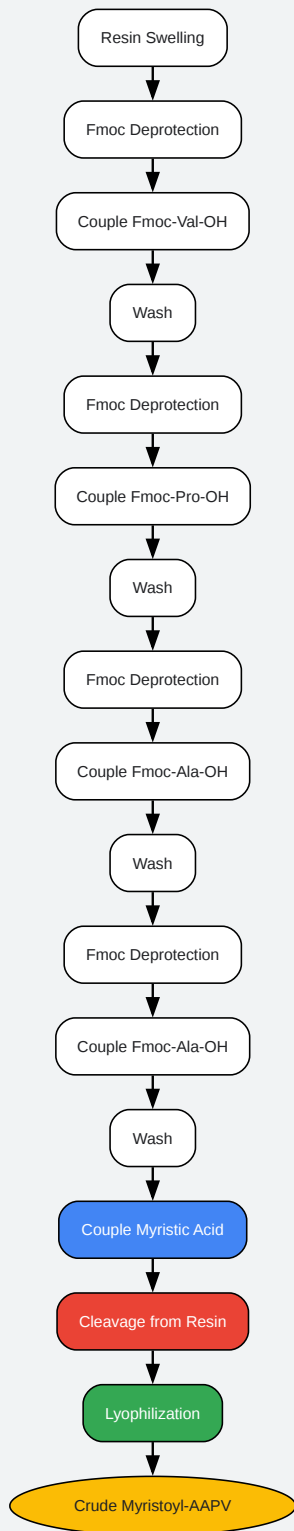
Stimulation of Extracellular Matrix (ECM) Protein Synthesis

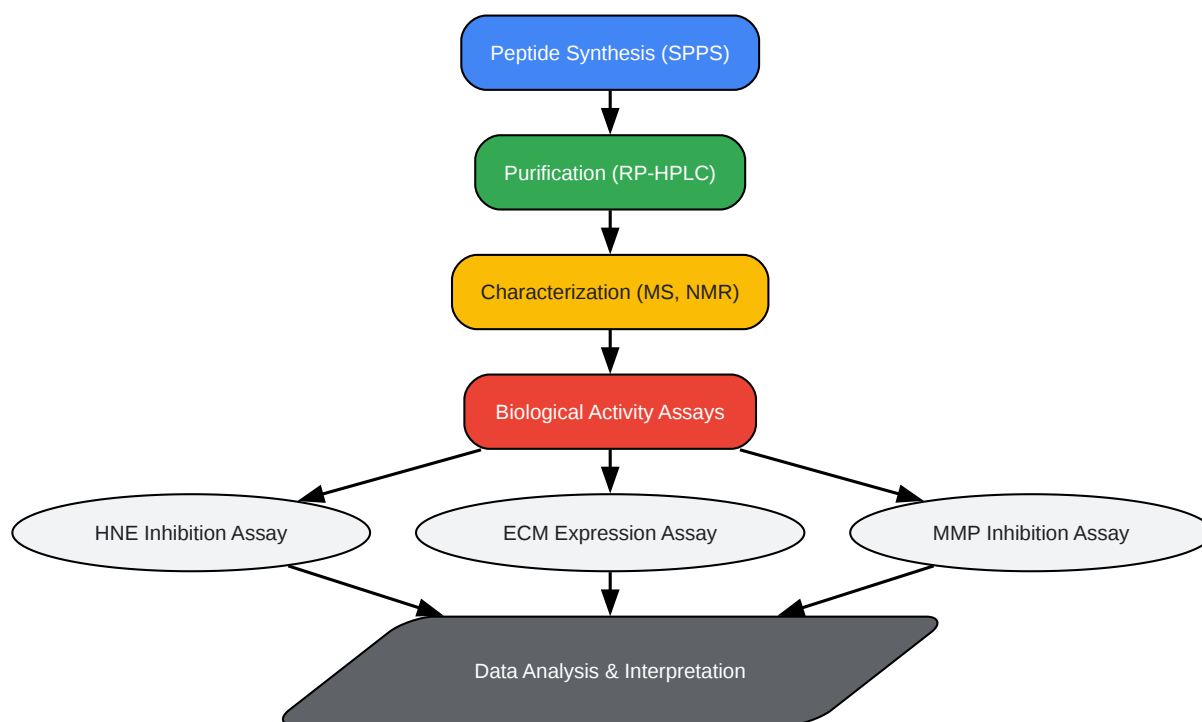
The peptide has been reported to stimulate the expression of key ECM proteins, such as collagen and fibronectin.[2] This activity is crucial for maintaining the structural integrity and elasticity of the skin. The proposed signaling pathway involves the interaction of the lipopeptide

with cell surface receptors on fibroblasts, leading to the activation of downstream signaling cascades that upregulate the transcription and translation of ECM components.



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